

chemical properties and structure of 4-hydrazino-2-(methylsulfanyl)pyrimidine

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Compound of Interest

Compound Name: 4-Hydrazino-2-(methylsulfanyl)pyrimidine

Cat. No.: B1355289

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An In-depth Technical Guide to **4-Hydrazino-2-(methylsulfanyl)pyrimidine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical structure, properties, and potential applications of **4-hydrazino-2-(methylsulfanyl)pyrimidine**. The information is intended for professionals in the fields of chemical research and drug development.

Chemical Structure and Identification

4-Hydrazino-2-(methylsulfanyl)pyrimidine is a heterocyclic compound featuring a pyrimidine ring. This core is substituted with a hydrazino group at the 4-position and a methylsulfanyl (also known as methylthio) group at the 2-position. The presence of the reactive hydrazino group makes it a valuable intermediate in the synthesis of more complex heterocyclic systems, such as triazolopyrimidines.

Table 1: Chemical Identifiers for **4-Hydrazino-2-(methylsulfanyl)pyrimidine**

Identifier	Value
IUPAC Name	4-Hydrazino-2-(methylsulfanyl)pyrimidine[1][2]
CAS Number	104408-29-9[1]
Molecular Formula	C ₅ H ₈ N ₄ S[1][2]
Synonyms	4-hydrazino-2-(methylthio)pyrimidine, 4-Hydrazinyl-2-(methylthio)pyrimidine, (2-methylsulfanylpyrimidin-4-yl)hydrazine[1][2]

Physicochemical Properties

The physicochemical properties of this compound are essential for its handling, storage, and application in experimental settings. The available data, including predicted values, are summarized below.

Table 2: Physicochemical Properties of 4-Hydrazino-2-(methylsulfanyl)pyrimidine

Property	Value
Molecular Weight	156.21 g/mol [1]
Melting Point	143-145 °C[1]
Boiling Point	303.6 ± 25.0 °C (Predicted)[1]
Density	1.43 ± 0.1 g/cm ³ (Predicted)[1]
pKa	5.34 ± 0.70 (Predicted)[1]
Storage Conditions	Store in a freezer under -20°C in an inert atmosphere and protected from light[1]

Experimental Protocols

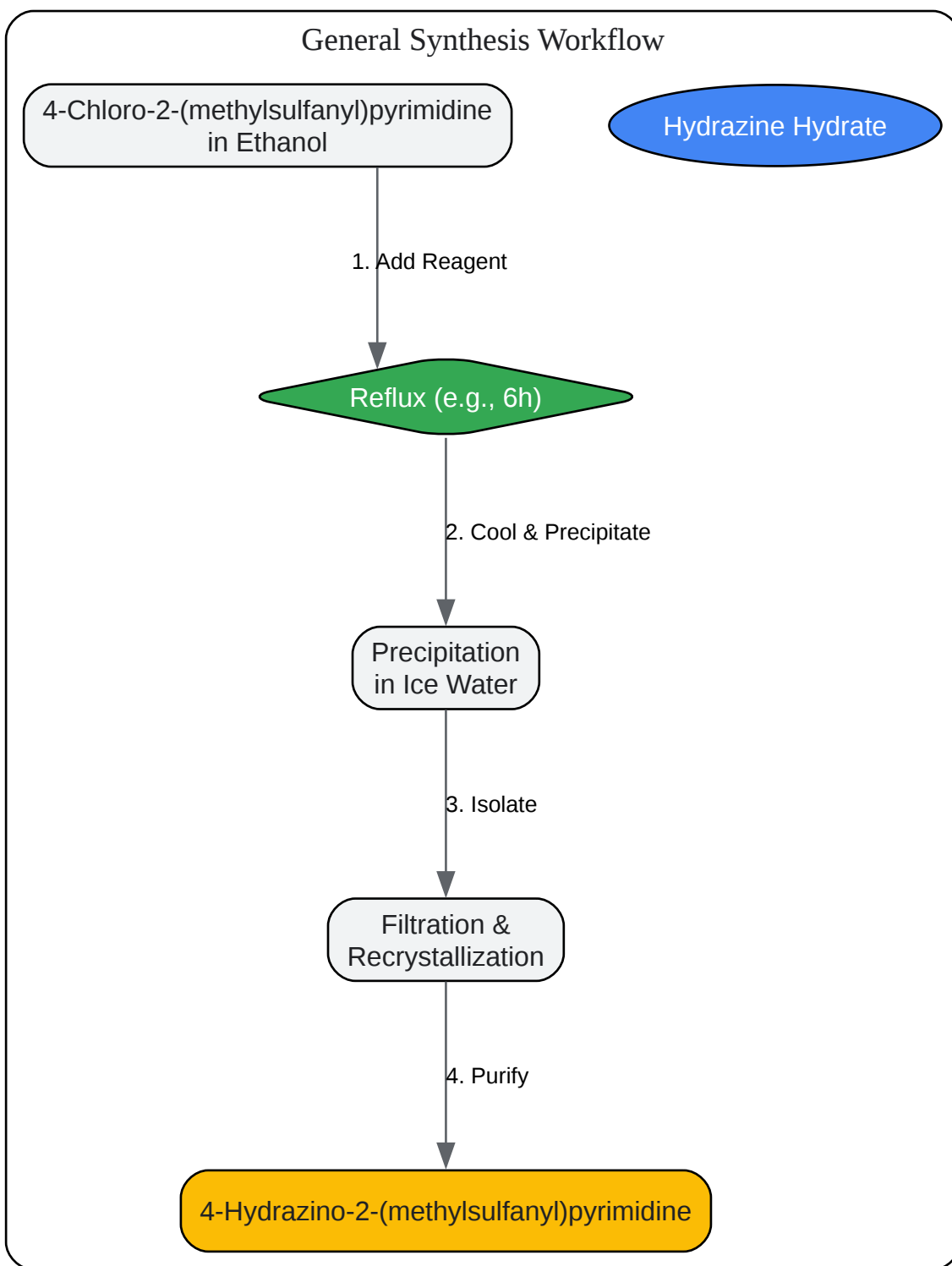
General Synthesis

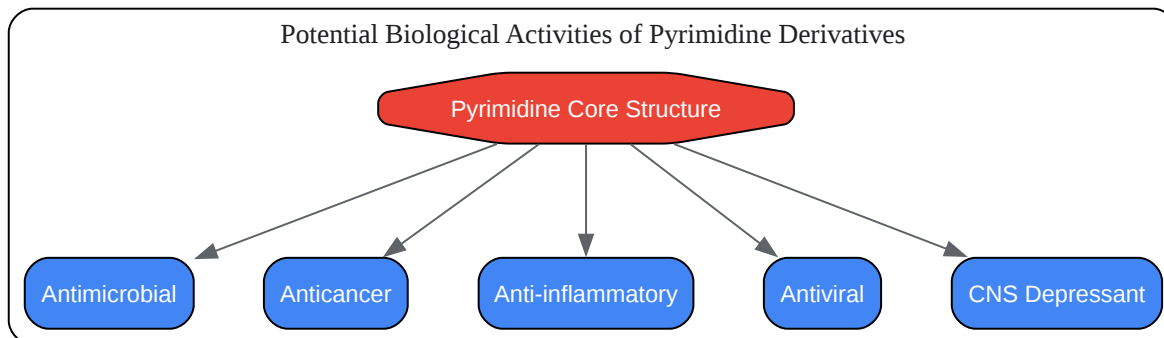
The synthesis of hydrazino-pyrimidines typically involves the nucleophilic substitution of a halogenated pyrimidine precursor with hydrazine hydrate.[3][4][5] This established method

provides an effective route to introduce the hydrazino functional group.

Methodology: A common synthetic route involves the reaction of a corresponding 4-chloro-2-(methylsulfanyl)pyrimidine with hydrazine hydrate.^{[3][5][6]}

- **Reactant Preparation:** The 4-chloro-2-(methylsulfanyl)pyrimidine precursor is dissolved in a suitable alcohol solvent, such as absolute ethanol or methanol.^{[4][5]}
- **Reaction:** An excess of hydrazine hydrate is added to the solution.
- **Reflux:** The reaction mixture is heated under reflux for a period of several hours (e.g., 6 hours).^[4] The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).
- **Isolation:** Upon completion, the reaction mixture is cooled and poured into crushed ice to precipitate the product.^[4]
- **Purification:** The resulting solid is collected by filtration, washed with water, and dried. Recrystallization from a solvent like ethanol can be performed for further purification.^[4]





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